

Technical Support Center: Troubleshooting Inconsistent Results in MS-153 Experiments

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Compound of Interest

Compound Name: MS-153

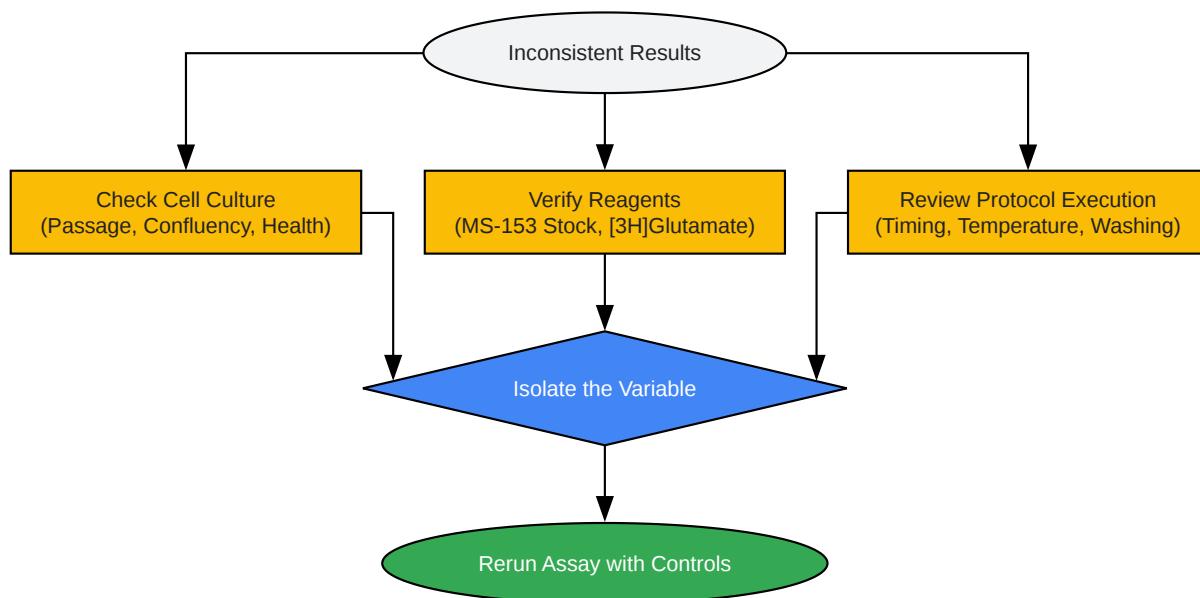
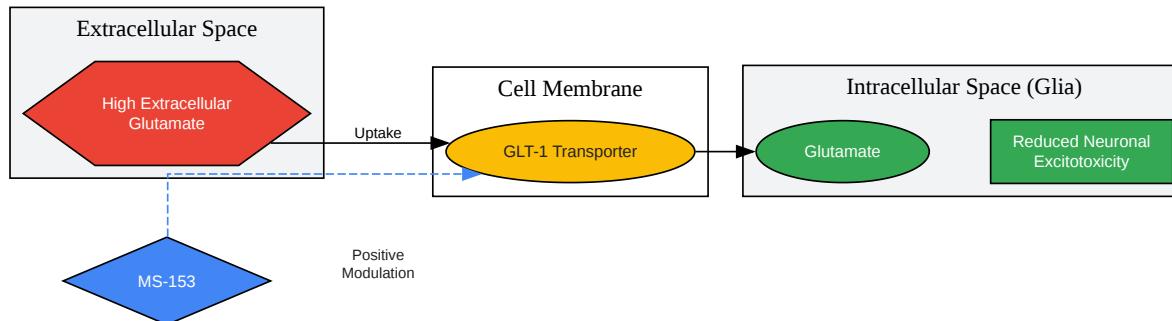
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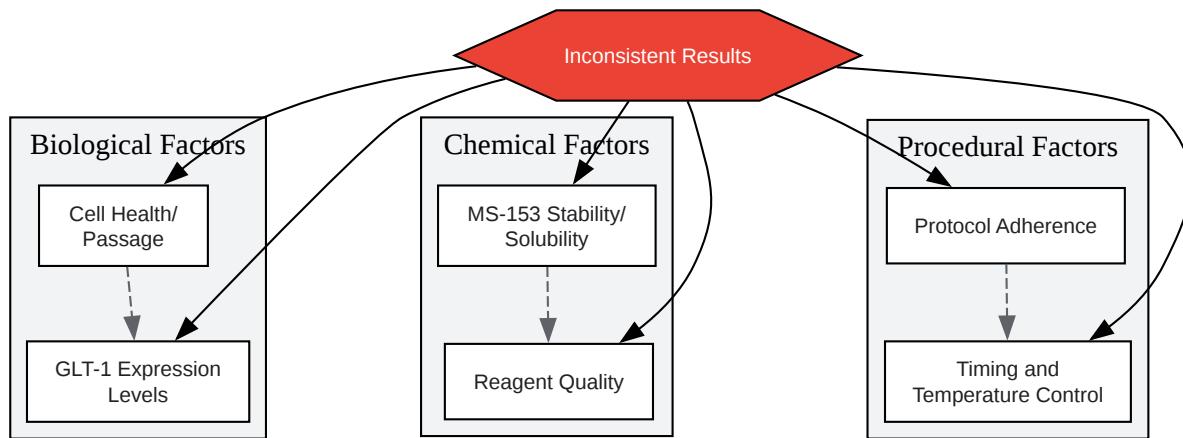
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Welcome to the technical support center for **MS-153**, a resource for researchers, scientists, and drug development professionals. This guide provides troubleshooting advice and frequently asked questions (FAQs) to address common issues that may lead to inconsistent results in your experiments involving the neuroprotective agent **MS-153**, (R)-(-)-5-methyl-1-nicotinoyl-2-pyrazoline.

Understanding the Mechanism of Action of MS-153

MS-153 is a neuroprotective agent that has been shown to stimulate the uptake of glutamate through the glial glutamate transporter GLT-1 (also known as EAAT2).^[1] It is believed to act as an indirect modulator of the transporter's activity, which helps in reducing extracellular glutamate concentrations, thereby mitigating excitotoxicity.^[1] This action is particularly relevant in models of ischemic brain injury.^[1]





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References

- 1. The neuroprotective agent MS-153 stimulates glutamate uptake - PubMed [pubmed.ncbi.nlm.nih.gov]
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